

Methacycline hydrochloride certified reference material traceability

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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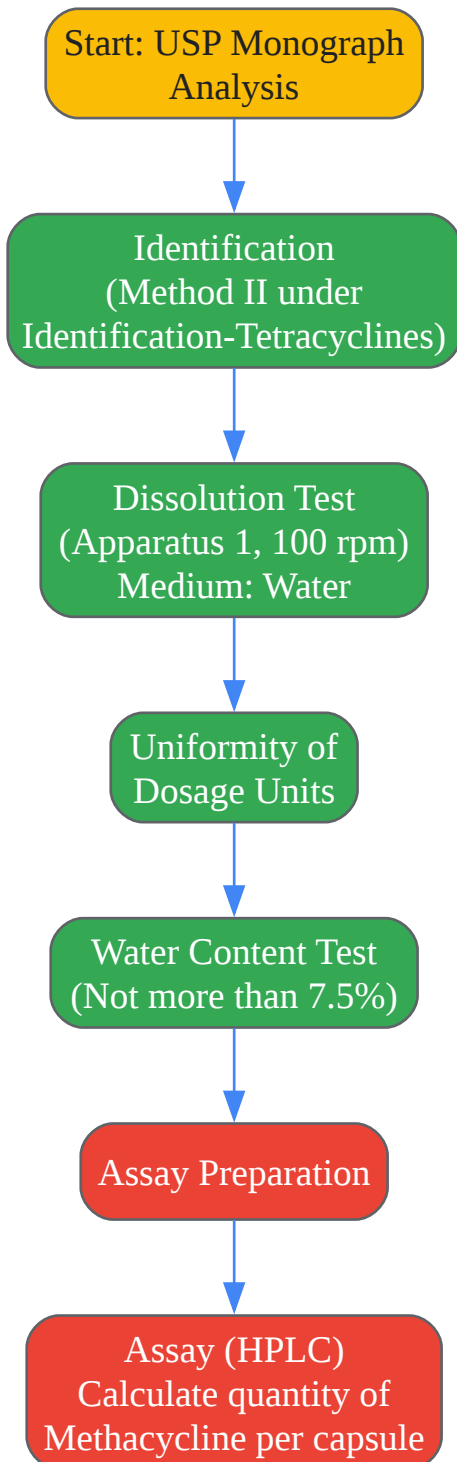
CRM Specification & Traceability

The table below outlines the core specifications for a **Methacycline Hydrochloride** Pharmaceutical Secondary Standard, which is a type of CRM.

Feature	Specification
Product Name	Methacycline Hydrochloride (Pharmaceutical Secondary Standard) [1]
Certification	Certified Reference Material (CRM) [1]
Primary Standard Traceability	Multi-traceable to USP (USP 1397006) and EP primary standards [1]
Qualification	Produced and certified per ISO 17034 & ISO/IEC 17025 [1]
Intended Use	Quality control, pharma release testing, method development [1]
Analytical Techniques	HPLC: suitable, Gas chromatography: suitable [1]

Associated Documentary Standards

For any CRM, the methods and specifications in documentary standards are critical. The *USP Monograph for Methacycline Hydrochloride Capsules* provides official testing protocols. The workflow below summarizes the key analytical procedures from identification to assay.



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The official methods require the use of a USP Reference Standard like **USP Methacycline Hydrochloride RS (Catalog #1397006)** [2] [3] as the primary benchmark in analyses like the Assay and Dissolution tests [3].

Suggestions for Creating Your Comparison

Since a direct product comparison is not available, you can build one using the following approaches:

- **Consult Official Pharmacopoeias:** Access the full texts of the **United States Pharmacopeia (USP)** and **European Pharmacopoeia (EP)**. These documents define the mandatory quality benchmarks that any CRM must meet.
- **Procure Samples from Multiple Vendors:** Source **Methacycline Hydrochloride** CRMs from different reputable suppliers (e.g., other chemical distributors besides Sigma-Aldrich).
- **Conduct In-house Performance Testing:** Use the methodologies outlined in the USP monograph (e.g., the HPLC assay) to test the samples you've acquired. Key performance indicators would include **purity, accuracy, consistency between lots, and the clarity of the Certificate of Analysis (CoA)**.

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References

1. Methacycline hydrochloride Pharmaceutical Secondary ... [sigmaaldrich.com]
2. [Methacycline Hydrochloride (200 mg)] - CAS [3963-95-9] [store.usp.org]
3. USP Monographs: Methacycline Hydrochloride Capsules [ftp.uspbpep.com]

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